

(R)-DPN: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-DPN

Cat. No.: B1662369

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety and handling of **(R)-DPN**, a selective estrogen receptor β (ER β) agonist. The following sections detail the known hazards, handling procedures, and biological mechanisms of this compound to ensure its safe and effective use in a laboratory setting.

Hazard Identification and Classification

While specific quantitative toxicological data such as an LD50 value for **(R)-DPN** is not readily available in the public domain, information from structurally similar compounds, namely N,N-dialkyl-2-aminoethylamine analogs, suggests that it should be handled with care. Based on the Globally Harmonised System of Classification and Labelling of Chemicals (GHS), similar compounds are classified with the following hazards:

Hazard Class	Hazard Statement
Flammable Liquids	Highly flammable liquid and vapor
Acute Toxicity (Oral)	Harmful if swallowed
Acute Toxicity (Dermal)	Toxic in contact with skin
Skin Corrosion/Irritation	Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Causes serious eye damage
Acute Toxicity (Inhalation)	Toxic if inhaled
Specific target organ toxicity — Single exposure	May cause respiratory irritation

It is crucial to handle **(R)-DPN** as a potentially hazardous substance, assuming it carries similar risks to its structural analogs until specific data becomes available.

Safe Handling and Storage

Prudent laboratory practices are essential when working with **(R)-DPN** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical. The following PPE should be worn at all times when handling **(R)-DPN**:

- **Eye Protection:** Chemical safety goggles and a face shield are necessary to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn. Gloves must be inspected before use and changed immediately if contaminated.
- **Skin and Body Protection:** A flame-retardant lab coat, worn over personal clothing, and closed-toe shoes are mandatory. For larger quantities or in case of a high risk of splashing, a chemical-resistant apron or suit should be considered.

- Respiratory Protection: All handling of **(R)-DPN** that may generate aerosols or vapors should be conducted in a certified chemical fume hood to ensure adequate ventilation. If a fume hood is not available or insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

General Hygiene and Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.
- Ensure the work area is well-ventilated.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground/bond container and receiving equipment to prevent static discharge.

Storage

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature for **(R)-DPN** is typically -20°C for long-term stability.

Emergency Procedures

Spill Procedures

In the event of a spill, the following steps should be taken:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- **Contain:** Use a spill kit with absorbent materials (e.g., vermiculite, sand, or commercial absorbent pads) to contain the spill. Do not use combustible materials like paper towels on a large spill of a flammable liquid.
- **Neutralize (if applicable):** For small spills of similar amine compounds, a neutralizing agent for bases can be cautiously applied.
- **Collect:** Carefully collect the absorbed material and any contaminated soil or surfaces into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Report:** Report the spill to the appropriate environmental health and safety officer.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

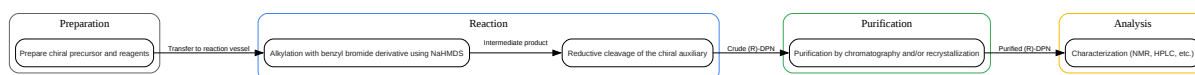
Experimental Protocols

While a specific, detailed protocol for the use of **(R)-DPN** in all experimental settings is beyond the scope of this guide, the following provides a general framework for its synthesis and use in in-vitro assays, emphasizing safety at each step.

Enantioselective Synthesis of (R)-DPN

A reported efficient enantioselective synthesis of **(R)**-DPN has been developed.[1][2][3][4] The key steps involve the alkylation of a chiral precursor followed by reductive cleavage. All steps should be performed in a well-ventilated fume hood, with appropriate PPE.

General Workflow for Synthesis:



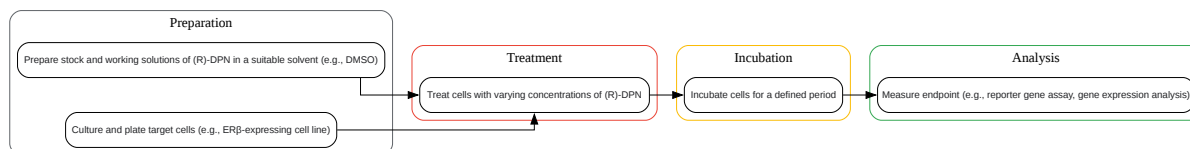
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Caption: General workflow for the enantioselective synthesis of **(R)**-DPN.

In-Vitro Estrogen Receptor Agonist Assay

Handling **(R)**-DPN for in-vitro experiments, such as cell-based assays to determine its ER β agonist activity, requires careful attention to aseptic technique and containment of the chemical.

Experimental Workflow for In-Vitro Assay:



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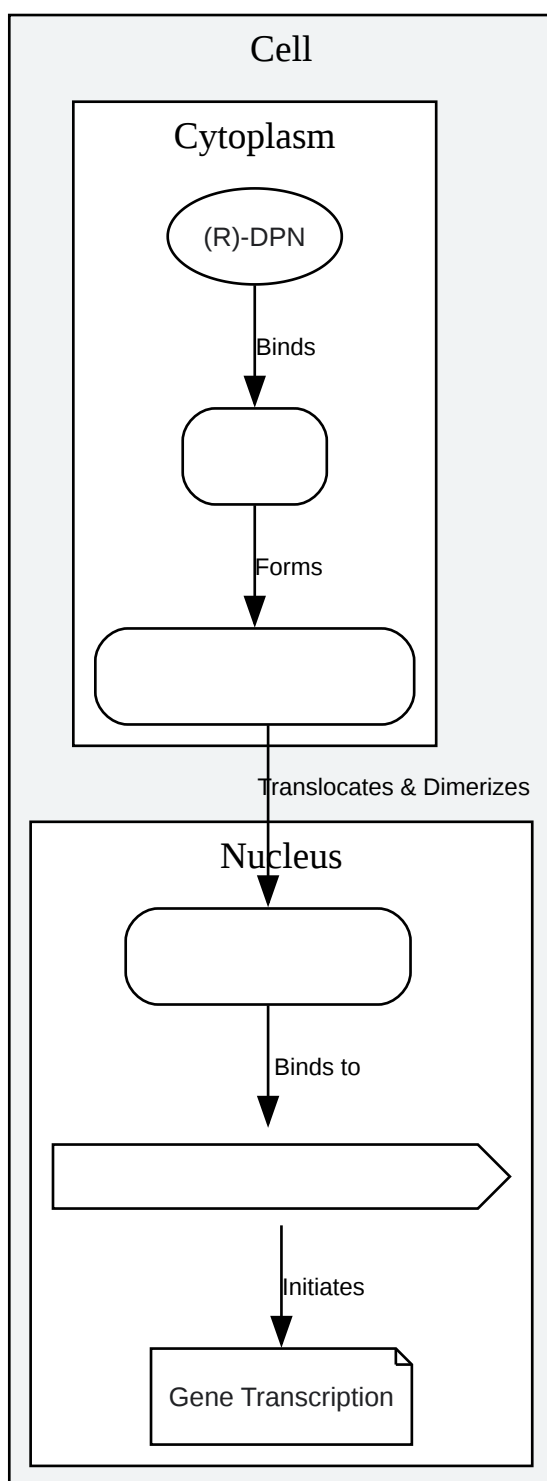
Caption: Workflow for an in-vitro assay to assess **(R)**-DPN activity.

Biological Signaling Pathway

(R)-DPN is a selective agonist for Estrogen Receptor β (ER β). Upon binding, it initiates a cascade of molecular events that can be broadly categorized into genomic and non-genomic pathways.^{[5][6][7][8]}

Genomic Signaling Pathway

The classical genomic pathway involves the binding of the **(R)-DPN**-ER β complex to Estrogen Response Elements (EREs) in the DNA, leading to the transcription of target genes.

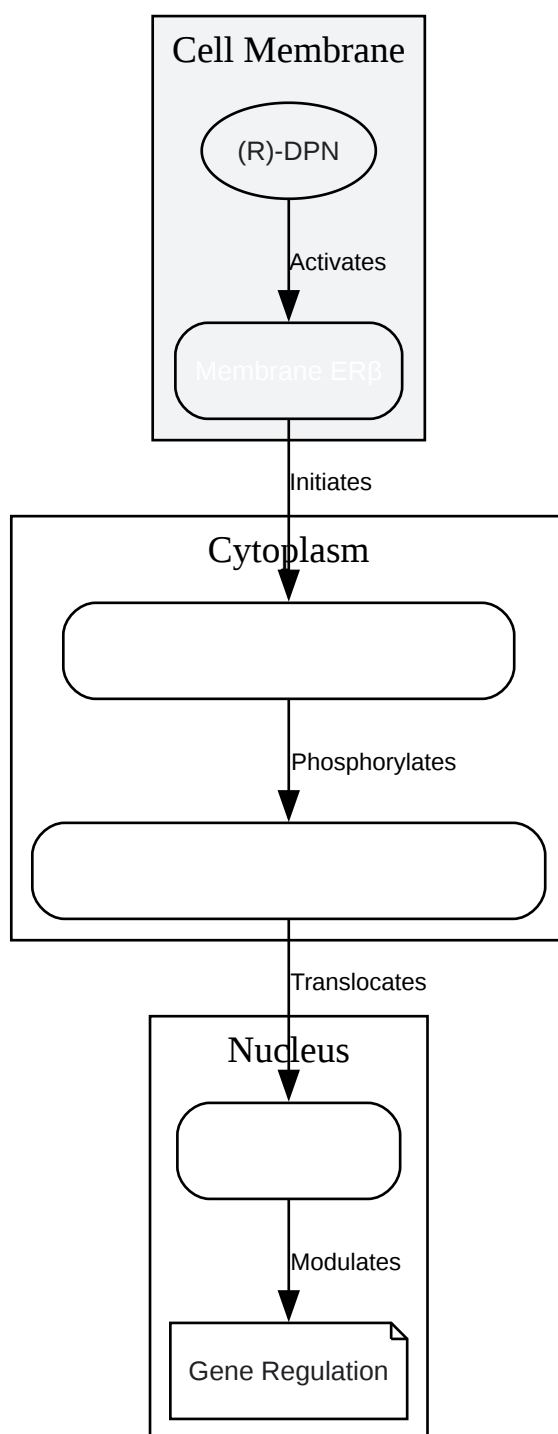


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Caption: Genomic signaling pathway of **(R)-DPN** via ERβ.

Non-Genomic Signaling Pathway

(R)-DPN can also elicit rapid, non-genomic effects by activating signaling cascades through membrane-associated ER β . This can lead to the activation of various kinases and transcription factors.[5][6][8]



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Caption: Non-genomic signaling pathway of **(R)-DPN**.

Disposal Considerations

All waste materials contaminated with **(R)-DPN**, including empty containers, absorbent materials from spills, and disposable labware, must be treated as hazardous waste.

- **Waste Collection:** Collect all **(R)-DPN** waste in clearly labeled, sealed, and compatible containers.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name and associated hazards.
- **Disposal:** Dispose of hazardous waste through a licensed and approved waste disposal contractor, in accordance with all federal, state, and local regulations. Do not dispose of **(R)-DPN** down the drain or in the regular trash.

This guide is intended to provide a comprehensive overview of the safety and handling of **(R)-DPN**. It is imperative that all users consult their institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for any chemical before commencing work.

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